

How to improve SGC-iMLLT stability in solution

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Compound of Interest

Compound Name: SGC-iMLLT

Cat. No.: B1193482

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SGC-iMLLT Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the optimal handling and use of **SGC-iMLLT** to ensure solution stability and experimental success.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **SGC-iMLLT**?

A1: **SGC-iMLLT** is soluble in dimethyl sulfoxide (DMSO).[1][2][3] For initial stock solutions, it is recommended to dissolve **SGC-iMLLT** in DMSO.[4]

Q2: How should I store **SGC-iMLLT** stock solutions?

A2: **SGC-iMLLT** stock solutions in DMSO can be stored at -20°C for up to one year or at -80°C for up to two years.[4] For long-term storage (months to years), -20°C is recommended.[2]

Q3: What is the shelf life of **SGC-iMLLT** in its solid form?

A3: When stored properly as a crystalline solid at -20°C, **SGC-iMLLT** is stable for at least four years.[1] For short-term storage (days to weeks), it can be kept at 0-4°C.[2]

Q4: I observed precipitation when preparing my working solution. What should I do?

A4: If precipitation occurs during the preparation of a working solution, gentle heating and/or sonication can be used to aid dissolution.[4] It is also crucial to prepare working solutions for in

vivo experiments freshly on the day of use.[4]

Q5: What are the known metabolic degradation pathways for **SGC-iMLLT**?

A5: In human hepatocytes, **SGC-iMLLT** shows moderate metabolic resistance. The primary metabolic process is N-demethylation.[4][5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in aqueous buffer	SGC-iMLLT has poor aqueous solubility.	- Increase the percentage of organic co-solvent (e.g., DMSO) if compatible with the experiment. - For in vivo formulations, consider using excipients like PEG300, Tween-80, or SBE- β -CD to improve solubility.[4] - Prepare the working solution fresh before each experiment.[4]
Loss of compound activity over time	- Improper storage of stock solutions. - Multiple freeze-thaw cycles. - Degradation in working solution.	- Aliquot stock solutions into smaller volumes to avoid repeated freeze-thaw cycles. - Ensure stock solutions are stored at the recommended temperature (-20°C or -80°C). [4] - Prepare aqueous working solutions immediately before use.
Inconsistent experimental results	- Inaccurate concentration due to incomplete dissolution. - Degradation of the compound.	- Visually inspect solutions for any precipitate before use. If present, use sonication or gentle warming to redissolve. [4] - Use a fresh aliquot of the stock solution for each experiment. - Verify the concentration of the stock solution spectrophotometrically if possible.

Quantitative Data Summary

Table 1: **SGC-iMLLT** Properties and Potency

Parameter	Value	Reference
Molecular Weight	388.47 g/mol	[3]
Purity	≥98%	[1]
IC ₅₀ (MLLT1/3-histone interaction)	0.26 μM	[3][4]
K _d (MLLT1 YEATS domain)	129 nM	[1][4]
K _d (MLLT3 YEATS domain)	77 nM	[1][4]

Table 2: Recommended Storage Conditions

Format	Storage Temperature	Duration	Reference
Solid	-20°C	≥ 4 years	[1]
Stock Solution (in DMSO)	-20°C	1 year	[4]
Stock Solution (in DMSO)	-80°C	2 years	[4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

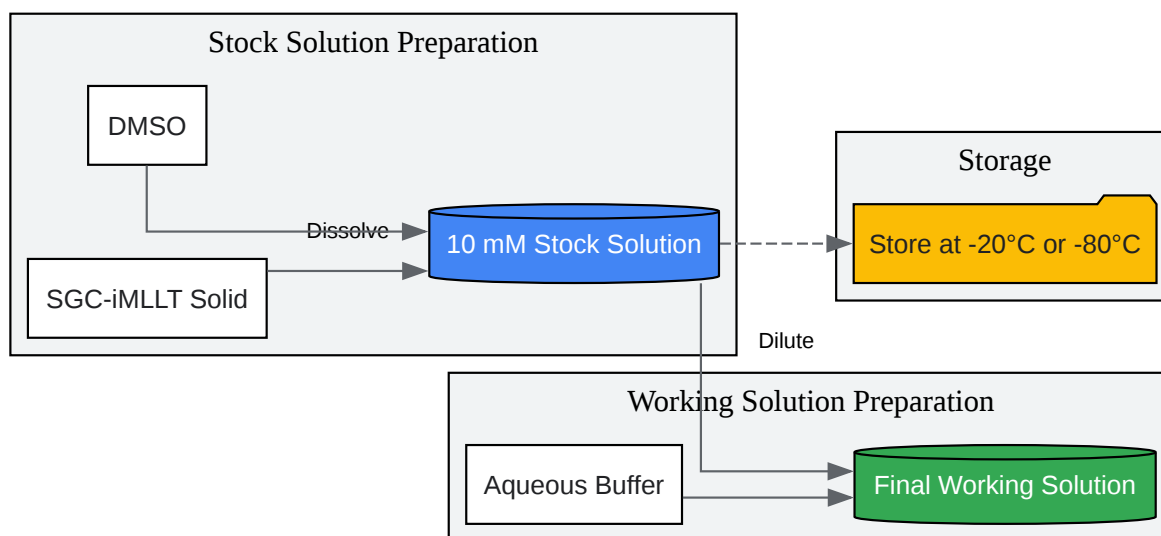
- Weighing: Accurately weigh the required amount of **SGC-iMLLT** solid.
- Dissolution: Add the appropriate volume of pure DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 3.885 mg of **SGC-iMLLT** in 1 mL of DMSO.
- Mixing: Vortex or sonicate the solution until the solid is completely dissolved.
- Storage: Aliquot the stock solution into single-use vials and store at -20°C or -80°C.

Protocol 2: Preparation of a Working Solution for In Vivo Studies (Clear Solution)

This protocol yields a clear solution of ≥ 2.08 mg/mL.[4]

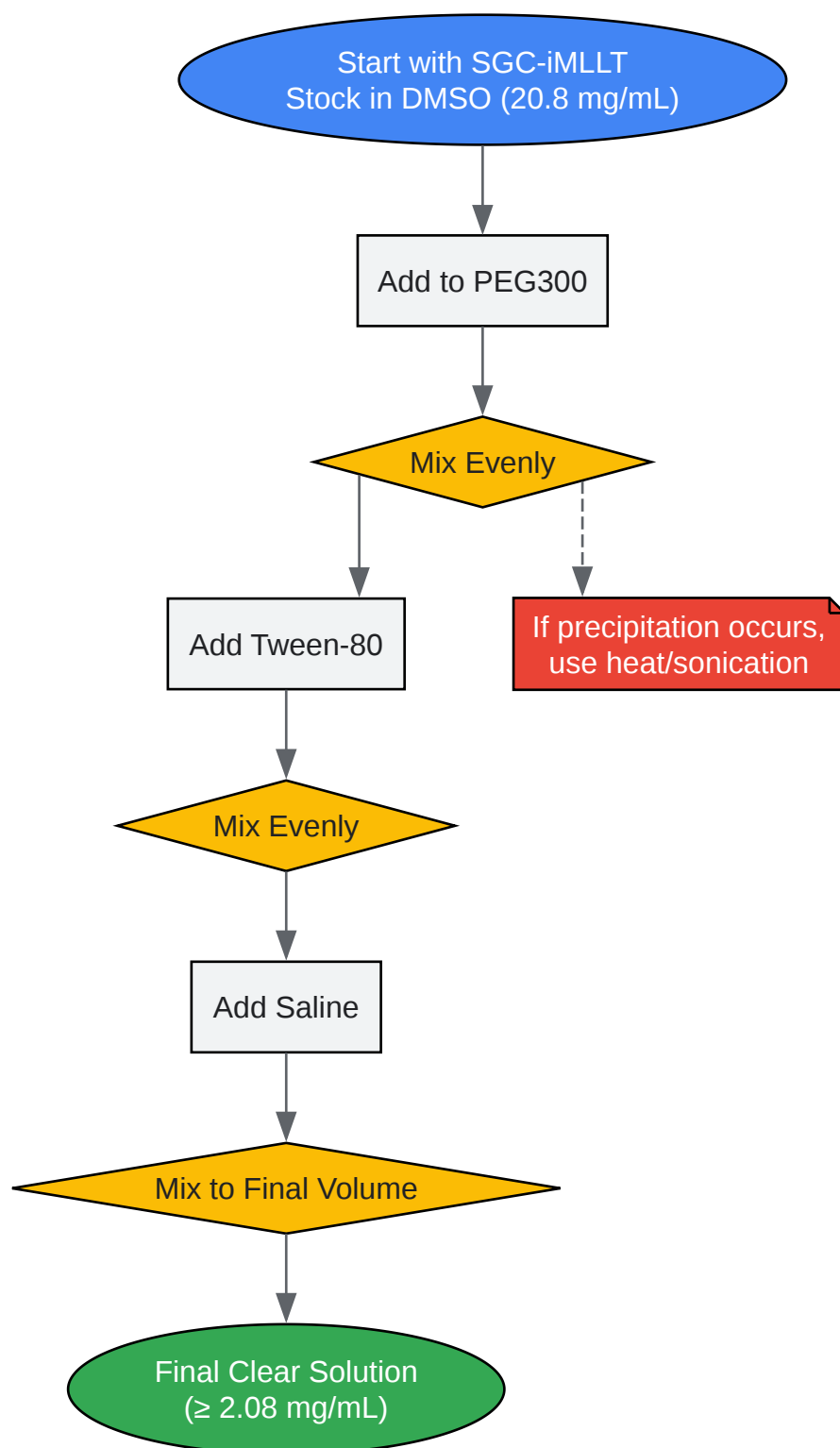
- Initial Dilution: Start with a 20.8 mg/mL stock solution of **SGC-iMLLT** in DMSO.
- Solubilization: In a sterile tube, add 400 μ L of PEG300.
- Addition of **SGC-iMLLT**: Add 100 μ L of the 20.8 mg/mL **SGC-iMLLT** stock solution to the PEG300 and mix thoroughly.
- Addition of Surfactant: Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
- Final Dilution: Add 450 μ L of saline to bring the final volume to 1 mL. Mix well.
- Usage: Prepare this working solution fresh on the day of the experiment.[4]

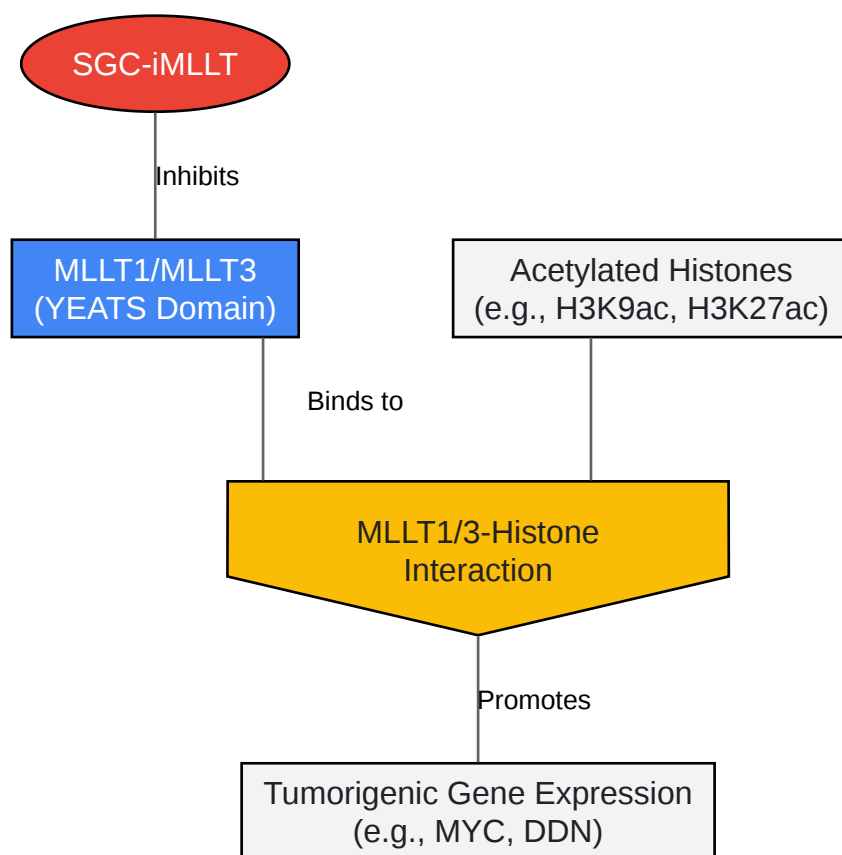
Visualized Workflows and Pathways



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Caption: Workflow for preparing **SGC-iMLLT** solutions for in vitro experiments.





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